

Technical Guide: 4-(4-Methoxyphenylamino)quinoline

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Compound of Interest

Compound Name: *N*-(4-methoxyphenyl)quinolin-4-amine

Cat. No.: B11711217

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Primary Identifier:

- (4-methoxyphenyl)quinolin-4-amine Common Class: 4-Anilinoquinoline Scaffold CAS Registry Number: Note: The specific CAS for the unsubstituted parent is 5428-81-9 (generic for aminoquinolines) or unlisted in common commercial catalogs. The 7-chloro derivative (CAS 6059-31-0) is the primary pharmaceutical intermediate.

Part 1: Executive Summary & Physiochemical Profile

This molecule represents the core pharmacophore for a vast class of antimalarial and antineoplastic agents.^[1] By substituting the 4-position of the quinoline ring with a para-anisidine moiety, the structure gains significant lipophilicity and electron-donating character, enhancing its ability to intercalate into DNA and inhibit kinase domains (e.g., EGFR).

Chemical Identity

Property	Specification
IUPAC Name	-(4-methoxyphenyl)quinolin-4-amine
Molecular Formula	
Molecular Weight	250.30 g/mol
Appearance	Pale yellow to tan crystalline solid
Solubility	Soluble in DMSO, Methanol, Chloroform; sparingly soluble in water.
pKa (Predicted)	~8.4 (Quinoline nitrogen), ~4.5 (Aniline nitrogen)
LogP (Predicted)	3.8 – 4.2 (High membrane permeability)

Structural Significance

The molecule consists of two planar aromatic systems linked by a secondary amine.

- **Quinoline Ring:** Acts as the DNA intercalator and hydrophobic anchor.
- **4-Methoxy Group:** Functions as a hydrogen bond acceptor and metabolic handle (susceptible to O-demethylation).
- **Secondary Amine:** Critical for hydrogen bonding with the "hinge region" of kinase enzymes or the heme iron in malaria parasites.

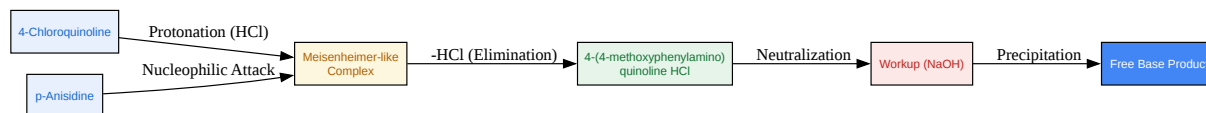
Part 2: Synthetic Routes & Process Chemistry[2]

The synthesis follows a classical Nucleophilic Aromatic Substitution (

) mechanism. While transition metal-catalyzed (Buchwald-Hartwig) routes exist, the acid-catalyzed displacement of 4-chloroquinoline is preferred for scalability and atom economy.

Reaction Mechanism (The "Why")

The reaction relies on the protonation of the quinoline nitrogen. This protonation pulls electron density away from the C4 position, making it highly electrophilic and susceptible to attack by the weak nucleophile (p-anisidine).



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Figure 1: Acid-catalyzed nucleophilic aromatic substitution mechanism.

Detailed Experimental Protocol

Objective: Synthesis of

-(4-methoxyphenyl)quinolin-4-amine on a 10 mmol scale.

Reagents:

- 4-Chloroquinoline (1.64 g, 10 mmol)
- 4-Methoxyaniline (p-Anisidine) (1.23 g, 10 mmol)
- Ethanol (20 mL) or Isopropanol (preferred for higher boiling point)
- Concentrated HCl (0.5 mL) or catalytic p-toluenesulfonic acid.

Step-by-Step Methodology:

- Reaction Setup: In a 50 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve 4-chloroquinoline and 4-methoxyaniline in 20 mL of ethanol.
- Acid Activation: Add concentrated HCl dropwise. Critical Insight: The solution will turn yellow/orange, indicating the formation of the quinolinium salt.
- Reflux: Heat the mixture to reflux () for 4–6 hours. Monitor by TLC (System: Hexane/Ethyl Acetate 1:1). The starting material (4-chloroquinoline) spot (

) should disappear, replaced by a lower

fluorescent spot.

- Precipitation: Cool the reaction mixture to room temperature. The hydrochloride salt of the product may precipitate as a yellow solid.
- Isolation (Free Base):
 - Pour the reaction mixture into 50 mL of ice-cold water.
 - Basify with 10% NaOH solution until pH 10. The yellow precipitate (free base) will form.
 - Stir for 30 minutes to ensure complete deprotonation.
- Purification:
 - Filter the solid under vacuum.
 - Wash with cold water (mL) to remove excess base and salts.
 - Recrystallize from Ethanol/Water (9:1) if necessary.

Yield: Typical yields range from 75% to 85%.

Part 3: Analytical Validation (Self-Validating System)

To ensure the protocol worked, compare your data against these standard spectral characteristics.

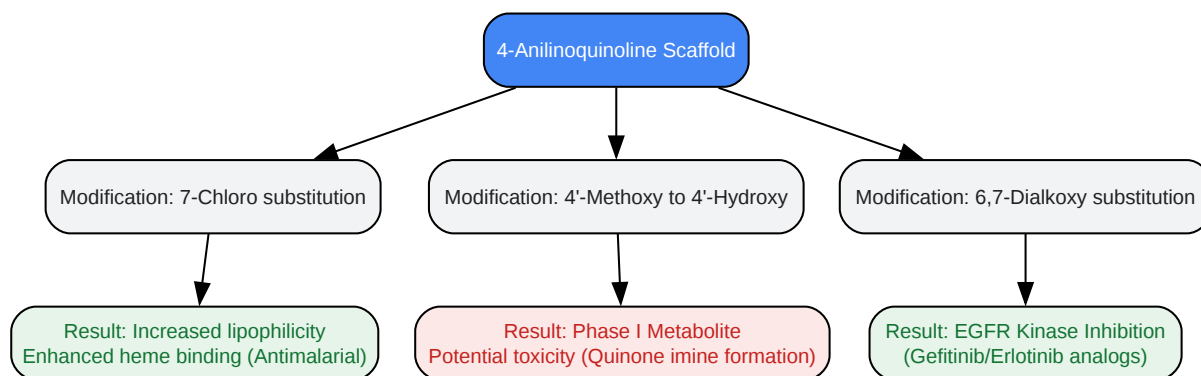
Technique	Expected Signal	Interpretation
NMR (DMSO-)	3.80 (s, 3H)	Methoxy Group: Confirms incorporation of anisidine.
6.60 (d, 1H)	Quinoline H-3: Characteristic doublet for 4-substituted quinoline.	
8.45 (d, 1H)	Quinoline H-2: Deshielded proton adjacent to nitrogen.	
9.00 (s, 1H)	NH Amine: Broad singlet, disappears with shake.	
Mass Spectrometry (ESI)		Confirms molecular weight (250.30 + 1).

Part 4: Biological Applications & SAR[3]

The biological activity of this molecule is dictated by its ability to mimic ATP (in kinases) or bind heme (in parasites).

Structure-Activity Relationship (SAR) Workflow

The methoxy group is a "tunable" handle. In drug development, this position is often modified to alter solubility or metabolic stability.



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Figure 2: Structure-Activity Relationship (SAR) logic for the anilinoquinoline scaffold.

Key Biological Targets

- **Malaria (*Plasmodium falciparum*):** The molecule functions similarly to Chloroquine.[2] It enters the parasite's acidic food vacuole, becomes protonated (trapped), and binds to hemozoin, preventing its detoxification into hemozoin.
- **Oncology (EGFR Inhibitors):** The 4-anilinoquinoline core is isosteric with ATP. It binds to the ATP-binding pocket of Tyrosine Kinases (like EGFR), preventing signal transduction in cancer cells.

References

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